

# Proper Disposal of Synalar-C: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Synalar-C

Cat. No.: B1235355

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For researchers, scientists, and drug development professionals, the proper disposal of pharmaceutical products like **Synalar-C** is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe and compliant disposal of **Synalar-C**, a topical cream containing fluocinolone acetonide and clioquinol.

## Immediate Safety and Handling Precautions

Before initiating disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including gloves and safety glasses. Handle **Synalar-C** in a well-ventilated area to avoid inhalation of any potential fumes. In case of accidental contact, wash the affected area with soap and water immediately.

## Hazardous Waste Classification

Based on a review of safety data sheets for its active ingredients, **Synalar-C** should be managed as hazardous pharmaceutical waste. While fluocinolone acetonide has conflicting classifications, clioquinol is consistently identified as a hazardous substance.<sup>[1][2]</sup> According to the Occupational Safety and Health Administration (OSHA) Hazard Communication Standard, clioquinol is considered harmful if swallowed.<sup>[1]</sup> Furthermore, for transportation purposes, it falls under the Department of Transportation (DOT) hazard class 6.1 as a toxic solid.<sup>[2]</sup> Therefore, the entire **Synalar-C** product must be disposed of following regulations for hazardous waste.

## Step-by-Step Disposal Protocol for Laboratories

The following procedure outlines the recommended steps for the proper disposal of **Synalar-C** in a laboratory or research setting. This protocol is designed to comply with general hazardous waste regulations. However, always consult your institution's specific hazardous waste management plan and local regulations.

- Segregation: Do not mix **Synalar-C** waste with non-hazardous trash or other waste streams. It must be segregated as hazardous pharmaceutical waste.
- Containerization:
  - Place used or expired **Synalar-C** tubes, contaminated gloves, absorbent pads, and any other materials that have come into contact with the cream into a designated and clearly labeled hazardous waste container.
  - Regulations often require specific color-coded containers for different types of hazardous waste. For RCRA hazardous pharmaceutical waste, a black container is typically used.[\[3\]](#)
- Labeling: The hazardous waste container must be accurately labeled with the words "Hazardous Waste," the specific contents (e.g., "**Synalar-C** (fluocinolone acetonide, clioquinol) waste"), the accumulation start date, and the appropriate hazard characteristics (e.g., "Toxic").
- Storage: Store the sealed hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area or central storage facility, in accordance with your institution's policies and EPA regulations.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed hazardous waste management company. These companies are equipped to transport and dispose of the waste in a compliant manner, typically through incineration at a permitted facility.[\[4\]](#)

Note: It is crucial to adhere to the regulations set forth by the Environmental Protection Agency (EPA), particularly the Resource Conservation and Recovery Act (RCRA), which governs the management of hazardous waste from "cradle to grave."[\[4\]](#)[\[5\]](#) Additionally, for healthcare

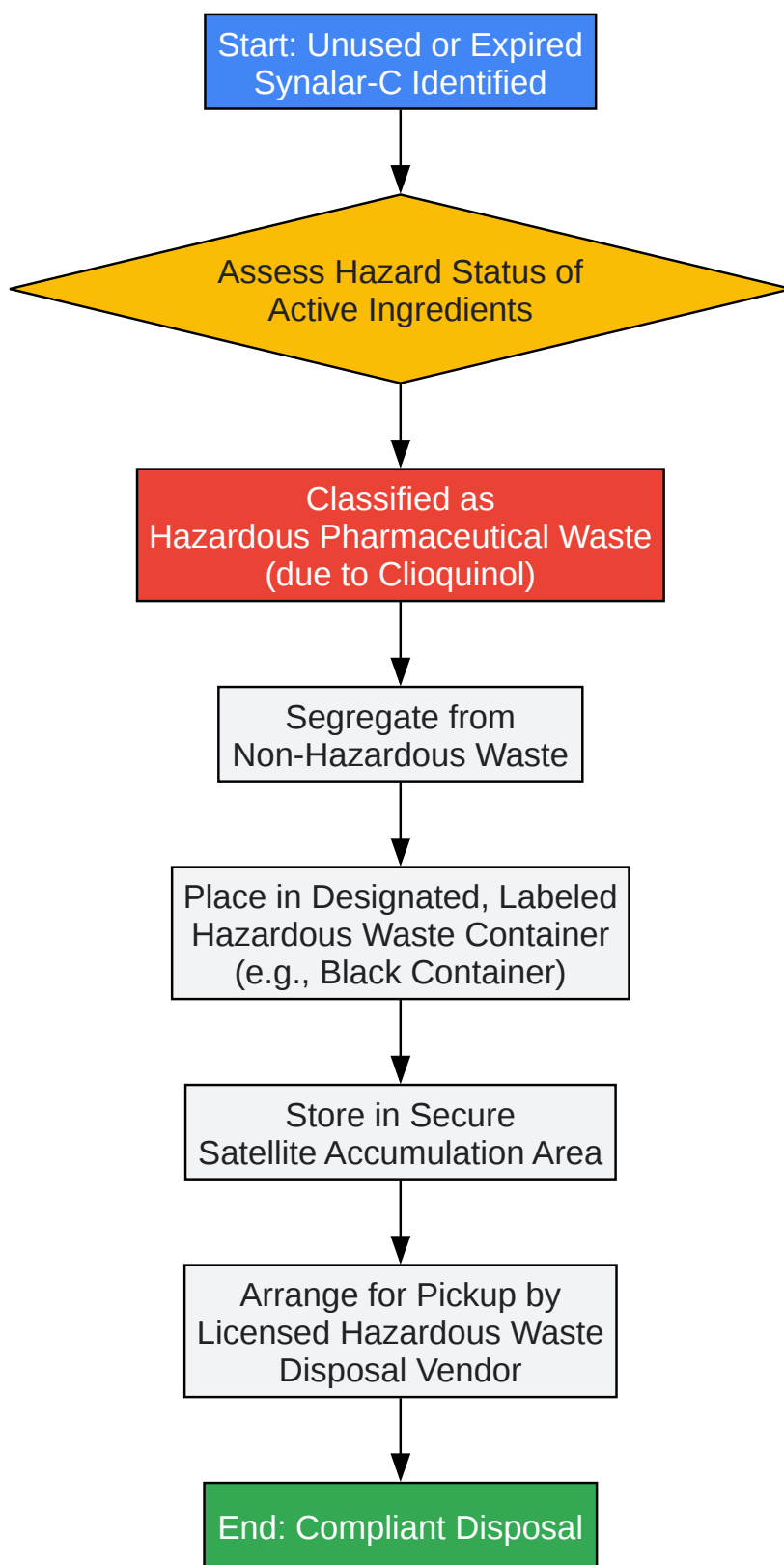
facilities, the EPA's Subpart P provides specific management standards for hazardous waste pharmaceuticals.<sup>[4]</sup>

## Quantitative Data on Active Ingredients

Active Ingredient	Chemical Classification	Key Disposal-Related Hazard
Fluocinolone Acetonide	Synthetic Corticosteroid	Potential for reproductive toxicity and specific target organ toxicity with repeated exposure. <sup>[4]</sup>
Clioquinol	Halogenated Quinoline	Classified as harmful if swallowed and considered a toxic solid for transportation. <sup>[1]</sup> <sup>[2]</sup>

## Logical Workflow for Synalar-C Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Synalar-C** in a laboratory setting.



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### Synalar-C Disposal Workflow

Disclaimer: This information is intended as a general guide. Researchers and laboratory personnel are responsible for complying with all applicable federal, state, and local regulations, as well as their institution's specific policies regarding hazardous waste management.

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